

Staurosporine: A Technical Guide to its Chemical Properties and Solubility

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Compound of Interest

Compound Name: Staurosporine-Boc

Cat. No.: B12366744

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the chemical properties, solubility, and biological activity of staurosporine, a potent but non-selective protein kinase inhibitor. The information is intended for use in research and drug development settings.

Chemical and Physical Properties

Staurosporine is a natural product, an alkaloid originally isolated from the bacterium *Streptomyces staurosporeus*.^[1] It belongs to the indolocarbazole family of compounds.^[1] The key physicochemical properties are summarized below.

Property	Value	References
Molecular Formula	C ₂₈ H ₂₆ N ₄ O ₃	^[2] ^[3] ^[4] ^[5]
Molecular Weight	466.5 g/mol	^[2] ^[5] ^[6] ^[7]
Appearance	Off-white to pale yellow/grayish-green powder	^[4] ^[8] ^[9]
Melting Point	Decomposes between 237-291°C	^[8] ^[10] ^[11]
Purity	>98% by HPLC	^[4]

Storage and Stability:

- Solid Form: The lyophilized powder is stable for at least two years when stored at 2-8°C, kept dry, and protected from light.[\[4\]](#)[\[9\]](#)[\[10\]](#)
- In Solution: When dissolved in DMSO (e.g., at 1 mg/mL), staurosporine is stable for at least three months at 2-8°C or when stored in aliquots at -20°C.[\[7\]](#) To prevent loss of potency, solutions should be used within three months, and repeated freeze-thaw cycles should be avoided.[\[5\]](#)[\[7\]](#)

Solubility

Staurosporine's solubility is a critical factor for its use in experimental settings. It is highly soluble in organic solvents like DMSO and DMF but insoluble in aqueous solutions.

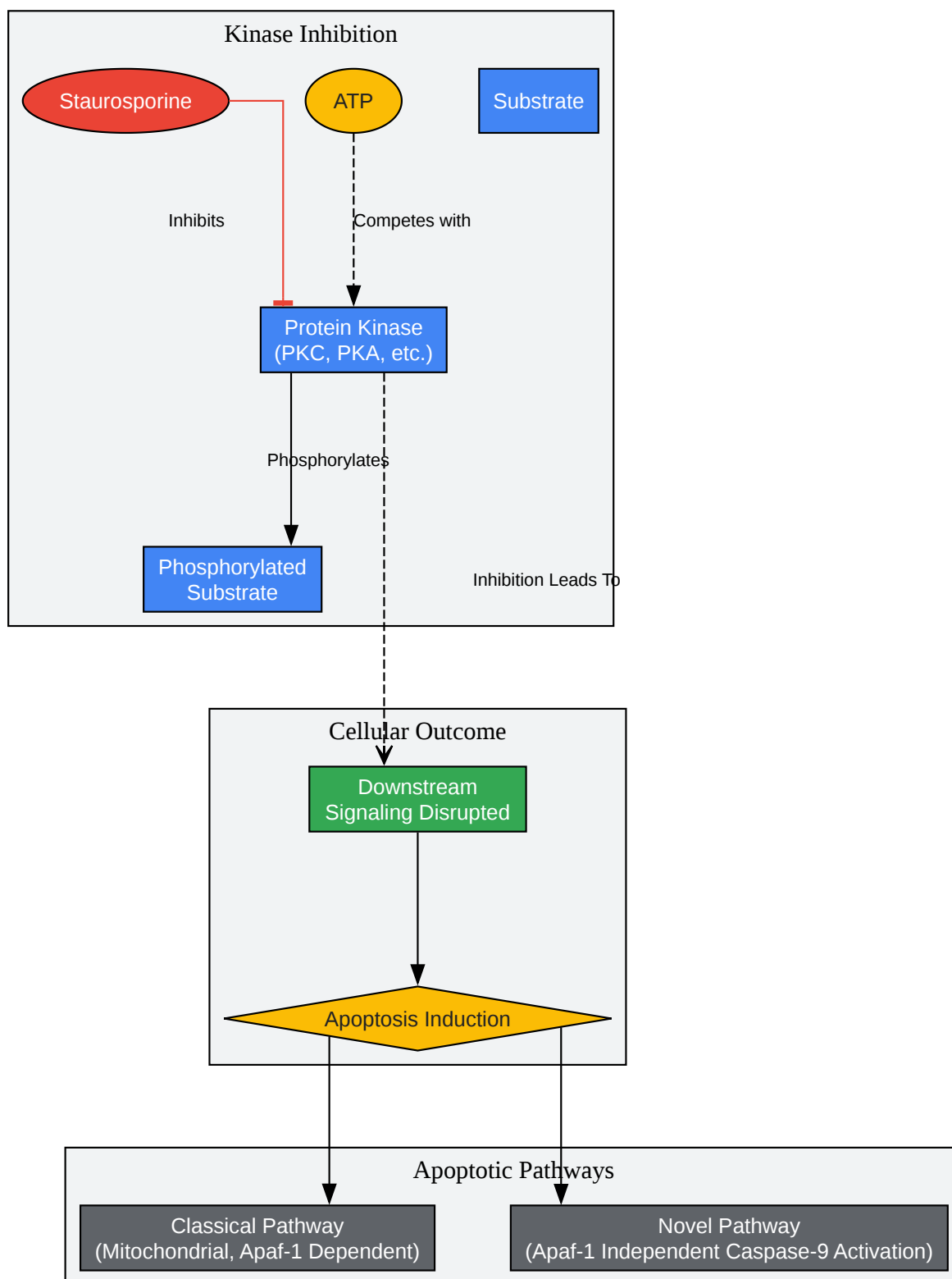
Solvent	Solubility	References
Dimethyl Sulfoxide (DMSO)	20 - 50 mg/mL (approx. 43 - 107 mM)	[5] [6] [7] [10]
Dimethylformamide (DMF)	20 - 25 mg/mL	[7]
Ethanol	Slightly soluble to 2 mg/mL; some sources report as insoluble	[5] [6] [8] [12]
Methanol	Slightly soluble to 2 mg/mL	[4] [8] [10]
Water	Insoluble	[6] [8] [10]
Chloroform	Slightly soluble	[4] [10]
Ethyl Acetate	Soluble to slightly soluble	[4] [10]
Acetonitrile	Soluble to at least 1 mg/mL	[10]
Pyridine	Soluble	

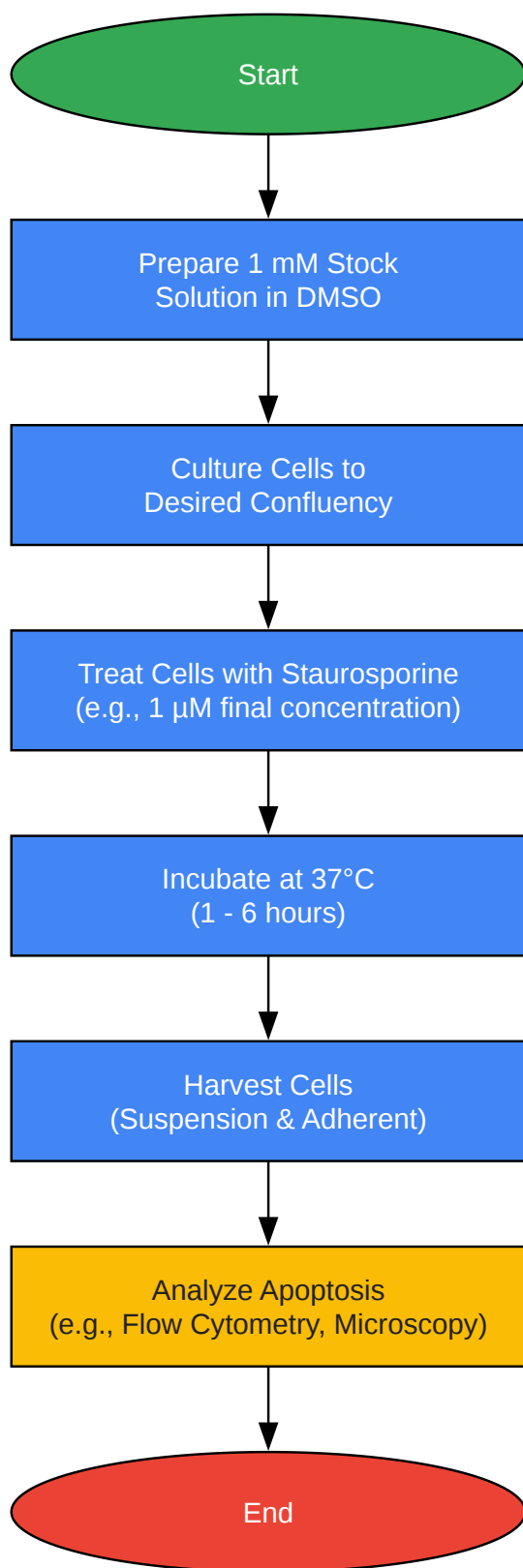
Mechanism of Action and Signaling Pathways

Staurosporine is a prototypical ATP-competitive kinase inhibitor, meaning it binds to the ATP-binding site of a wide range of protein kinases with high affinity, thereby preventing the phosphorylation of substrate proteins.[1][13] This broad-spectrum inhibition disrupts numerous signaling pathways involved in cell growth, proliferation, and survival.[13][14]

Its potent inhibitory effects make it a widely used tool for inducing apoptosis (programmed cell death) in a multitude of cell lines.[14][15] Staurosporine triggers apoptosis through at least two distinct intracellular pathways:

- The Classical Mitochondrial Pathway: This involves the release of cytochrome c from mitochondria and the formation of the apoptosome.[6][16]
- A Novel Intrinsic Pathway: This pathway is characterized by the activation of caspase-9 in a manner that is independent of Apaf-1 and the apoptosome, offering a potential mechanism to overcome certain types of drug resistance in cancer cells.[6][16]





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- To cite this document: BenchChem. [Staurosporine: A Technical Guide to its Chemical Properties and Solubility]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12366744#chemical-properties-and-solubility-of-staurosporine]

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